

Application Notes and Protocols for In Vivo Imaging of TRC160334

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Compound of Interest

Compound Name: TRC160334

Cat. No.: B3320997

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Introduction

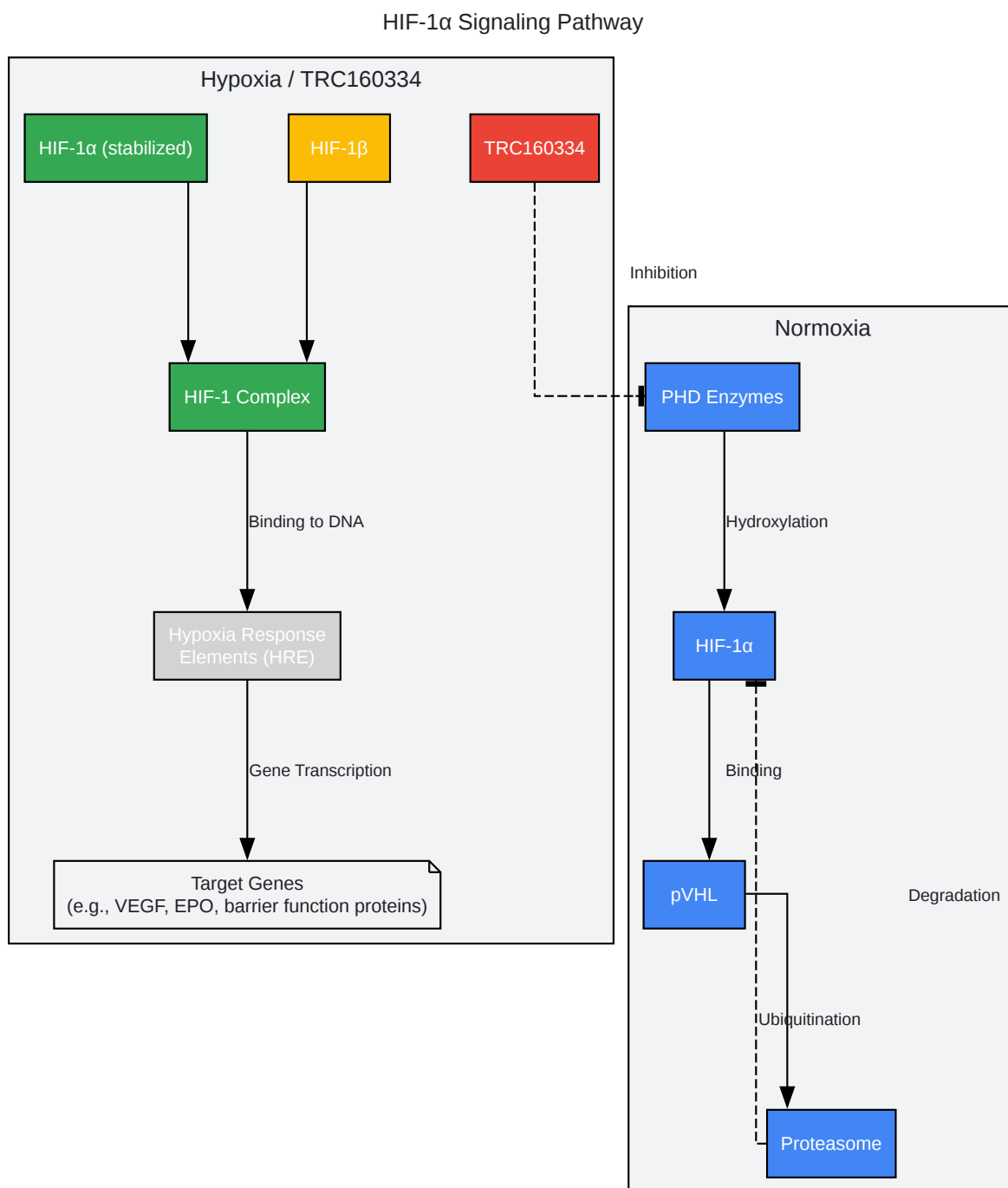
TRC160334 is a novel small molecule inhibitor of hypoxia-inducible factor (HIF) prolyl hydroxylase, which leads to the stabilization and activation of HIF-1 α .^{[1][2][3]} This activation triggers a cascade of downstream genes that play a crucial role in cellular adaptation to hypoxia, including promoting barrier function and reducing inflammation.^{[4][5]} Preclinical studies have demonstrated the therapeutic potential of **TRC160334** in murine models of inflammatory bowel disease (IBD), where it ameliorates colitis.^{[1][2][6]}

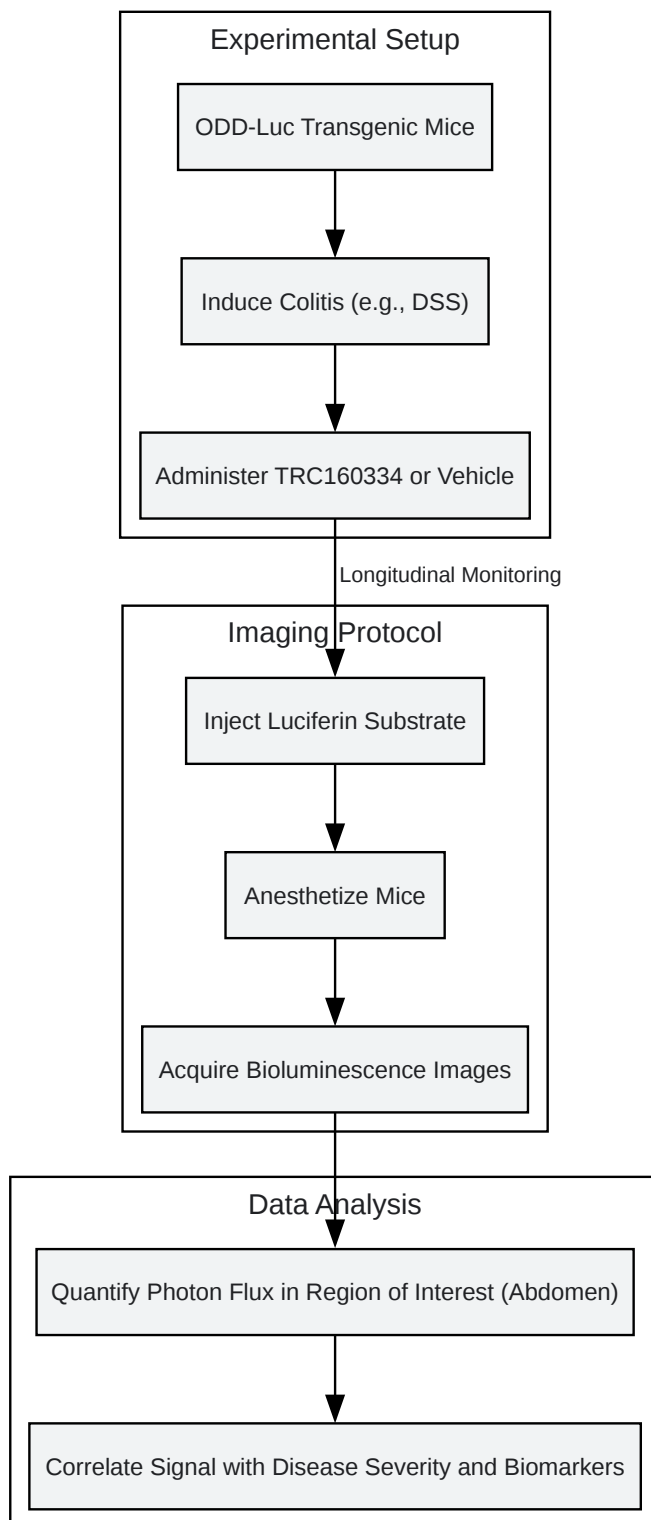
Traditional methods for assessing the efficacy of **TRC160334** in these models have relied on macroscopic scores, histology, and measurements of body weight and disease activity index (DAI).^{[1][7]} While valuable, these methods are often terminal and provide limited real-time, longitudinal data on the drug's mechanism of action and therapeutic effect. In vivo imaging techniques offer a powerful, non-invasive approach to dynamically monitor the pharmacodynamics and efficacy of **TRC160334** in living animals, providing deeper insights into its biological activity.^[8]

These application notes provide an overview of and detailed protocols for utilizing various in vivo imaging modalities to study **TRC160334**, with a focus on bioluminescence imaging (BLI), positron emission tomography (PET), and fluorescence imaging.

HIF-1 α Signaling Pathway

TRC160334's mechanism of action is centered on the stabilization of HIF-1 α . Understanding this pathway is critical for designing and interpreting in vivo imaging studies.



BLI Workflow for HIF-1 α Activation[Click to download full resolution via product page](#)

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